

Application Notes and Protocols for In Vivo Imaging with Radiolabeled A-85380

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Compound of Interest

Compound Name: A-850002

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of radiolabeled A-85380 analogs for in vivo imaging of nicotinic acetylcholine receptors (nAChRs), with a primary focus on the $\alpha 4\beta 2$ subtype. A-85380 and its halogenated derivatives are potent and selective agonists for these receptors, making them invaluable tools for non-invasive imaging studies in both preclinical and clinical research.[\[1\]](#)[\[2\]](#)

Radiolabeled A-85380 compounds are widely used to study the distribution and density of nAChRs in the brain.[\[3\]](#)[\[4\]](#)[\[5\]](#) Alterations in these receptors have been implicated in a variety of neurological and psychiatric disorders, including Alzheimer's disease, Parkinson's disease, tobacco addiction, and epilepsy.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#) In vivo imaging with these radiotracers allows for the quantitative assessment of nAChR availability, providing insights into disease mechanisms and the effects of therapeutic interventions.[\[3\]](#)[\[7\]](#)

The most commonly used radiolabeled analogs of A-85380 for in vivo imaging are:

- $[^{18}\text{F}]2$ -fluoro-A-85380 (2- $[^{18}\text{F}]$ F-A-85380 or 2-FA) for Positron Emission Tomography (PET)
- $[^{18}\text{F}]6$ -fluoro-A-85380 (6- $[^{18}\text{F}]$ F-A-85380 or 6-FA) for PET[\[8\]](#)[\[9\]](#)
- $[^{123}\text{I}]5$ -iodo-A-85380 (5- $[^{123}\text{I}]$ I-A-85380 or 5-IA) for Single-Photon Emission Computed Tomography (SPECT)[\[3\]](#)

These radiotracers exhibit high affinity and selectivity for the $\alpha 4\beta 2$ nAChR subtype, which is the most abundant in the mammalian brain.[\[8\]](#)[\[10\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for radiolabeled A-85380 analogs, facilitating comparison and experimental design.

Table 1: In Vitro Binding Affinities (K_i values)

Compound	nAChR Subtype	K _i (nM)	Species	Reference
A-85380	$\alpha 4\beta 2^*$	0.017 - 0.046	Rat	[3] [8]
$\alpha 3\beta 4$	51	Rat	[8]	
$\alpha 7$	250	Rat	[8]	
Muscle-type	1400	Rat	[8]	
2- ^[18F] F-A-85380	$\alpha 4\beta 2$	0.046	Rat	[8]
5- ^[125I] I-A-85380	$\alpha 4\beta 2$	0.010	Rat	[8]
6- ^[18F] F-A-85380	nAChRs	0.028 (K _d)	-	[9]

Note: The addition of the ¹⁸F or ¹²³I atom results in only minor changes (less than a factor of 2) in binding affinity for $\alpha 4\beta 2$ nAChRs.[\[3\]](#)*

Table 2: Radiosynthesis Parameters

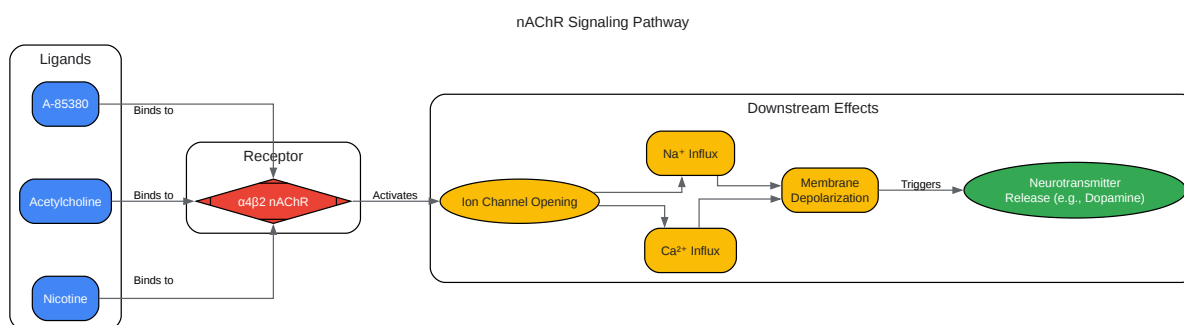
Radiotracer	Precursor	Method	Radiochemical Yield (decay-corrected)	Synthesis Time	Specific Activity	Reference
2- ^[18F] F-A-85380	2-iodo-3-[2-((S)-N-tert-butoxycarbonyl-3-pyrroline)methoxy]pyridine	Nucleophilic substitution & deprotection	~10%	120 min	>55 GBq/μmol	[11]
2- ^[18F] F-A-85380	-	Automated one-pot synthesis	68-72%	50-60 min	~400 GBq/μmol	[12] [13]
5- ^[123I] I-A-85380	-	Two-step sequence	52%	-	>8,500 mCi/μmol	[14]
^[123I] -labeled compounds (general)	-	-	34-43%	-	-	[15]

Table 3: In Vivo Brain Biodistribution

Radiotracer	Species	Brain Region	Uptake (%ID/g at 60 min)	Thalamus:Cerebellum Ratio	Reference
2-[¹⁸ F]F-A-85380	Rat	Thalamus	~6%	-	[8]
Cerebellum	~1%	-	[8]		
5-[¹²⁵ I]I-A-85380	Mouse	Thalamus	14.9%	37	[8][16]
Cortex	8.5%	-	[8]		
Cerebellum	2.4%	-	[8]		

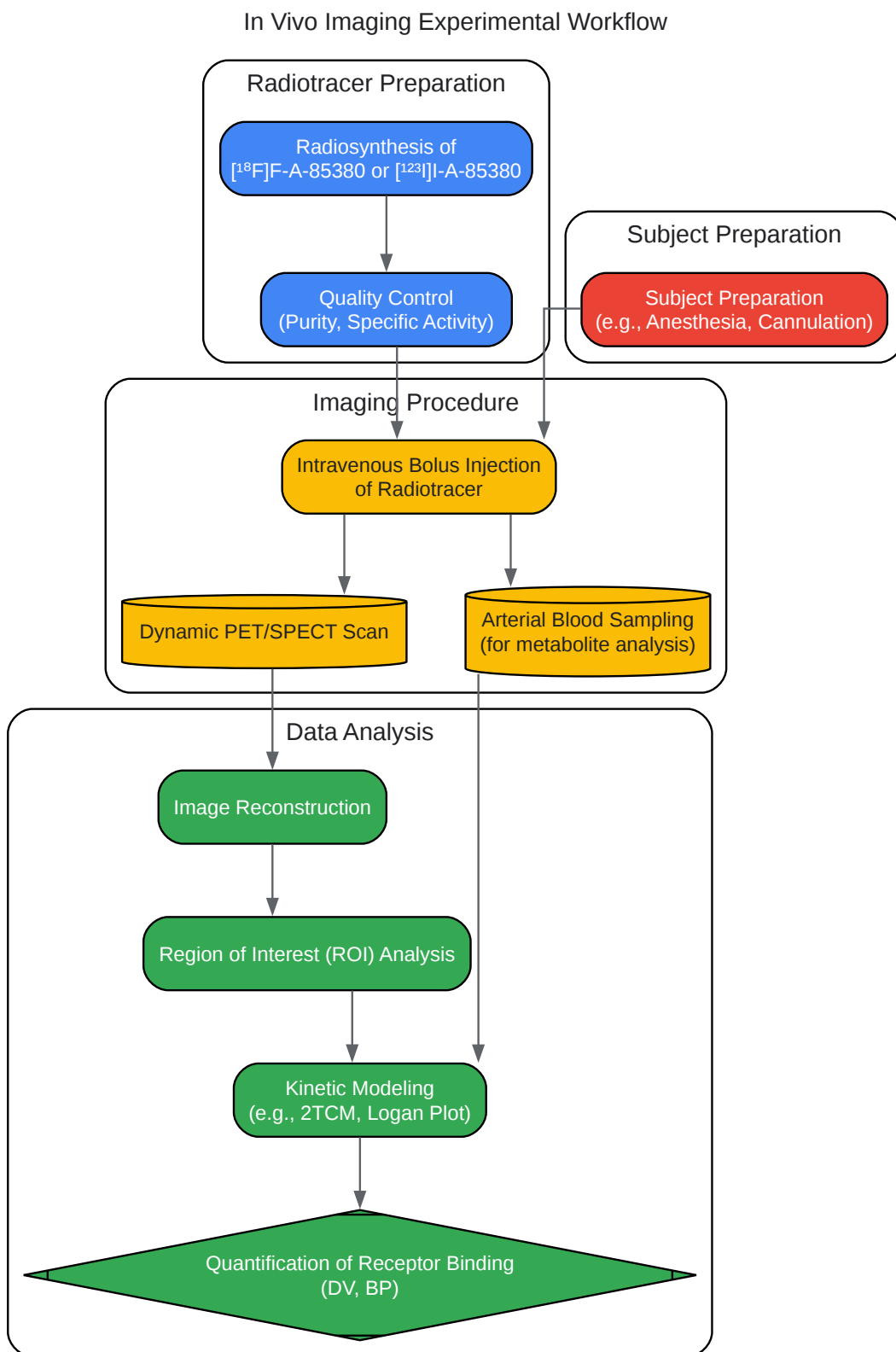
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the key pathways and workflows associated with the use of radiolabeled A-85380.



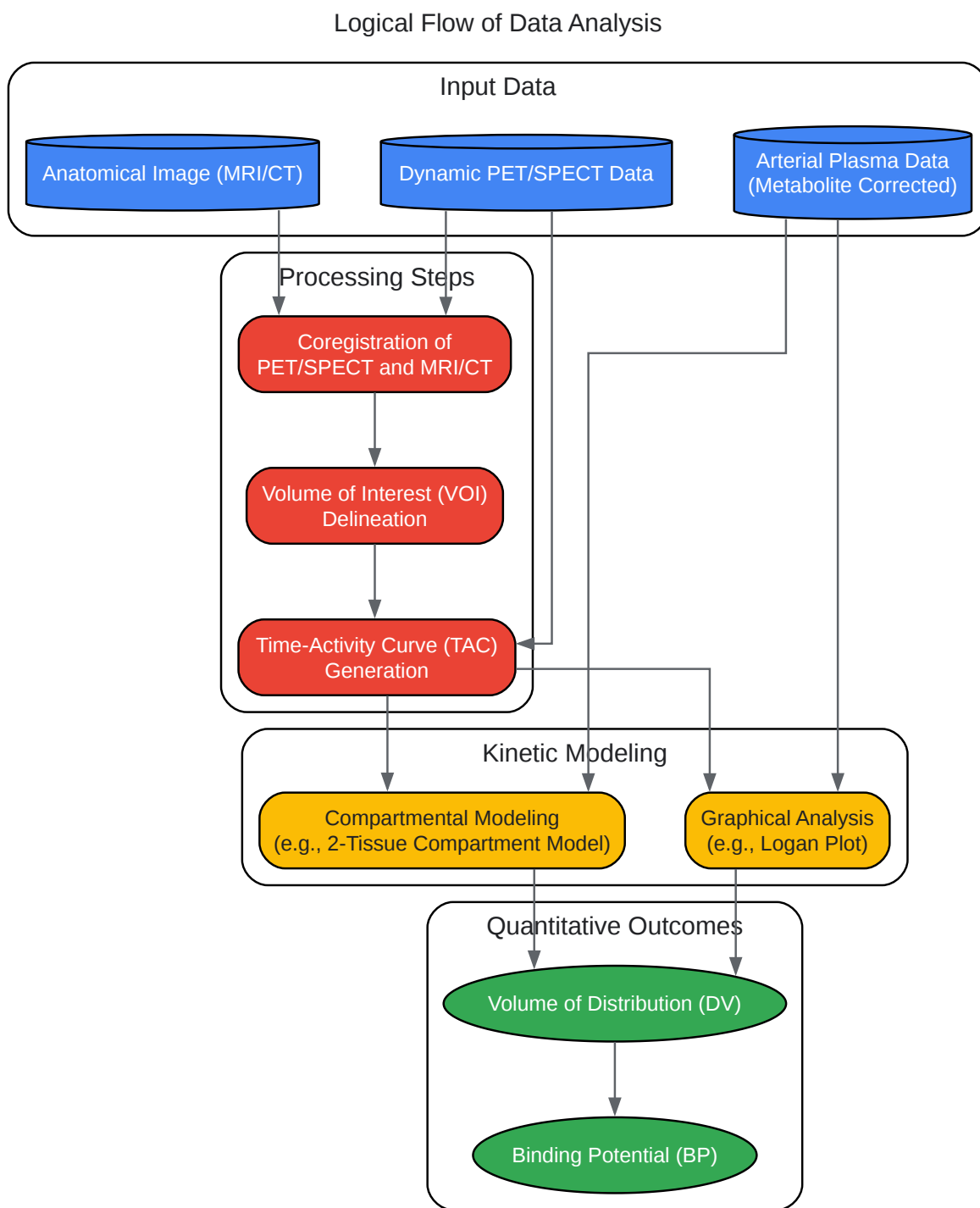
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Caption: Signaling pathway of the $\alpha 4\beta 2$ nicotinic acetylcholine receptor.



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Caption: Experimental workflow for in vivo imaging with radiolabeled A-85380.



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